

Foreword: Beyond the Spectrum—A Framework for Understanding

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Compound of Interest

Compound Name: (1R)-1,2-diphenylethan-1-amine

CAS No.: 34645-25-5

Cat. No.: B1300050

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To our fellow researchers, scientists, and drug development professionals: This guide is designed not as a mere repository of data, but as a methodological framework for the comprehensive spectroscopic characterization of **(1R)-1,2-diphenylethan-1-amine**. In the landscape of pharmaceutical development, the unambiguous confirmation of a molecule's structure, purity, and stereochemistry is the bedrock of safety and efficacy. This chiral amine, with its dual phenyl rings and critical stereocenter, presents a fascinating case study in the application of modern spectroscopic techniques.

Our approach here is guided by a simple principle: a protocol is only as good as the reasoning behind it. Therefore, we will not just present data; we will deconstruct the causality behind each experimental choice, from sample preparation to the nuances of spectral interpretation. This document is intended to be a self-validating system, empowering you to not only replicate these methods but also to adapt and troubleshoot them for your own unique applications.

The Molecule: (1R)-1,2-Diphenylethan-1-amine

(1R)-1,2-diphenylethan-1-amine (CAS: 34645-25-5) is a chiral primary amine featuring a stereocenter at the C1 position, which is bonded to an amino group and a phenyl group. The

adjacent C2 carbon is part of a benzyl moiety. This structure, with its combination of aromatic and aliphatic components and a defined stereochemistry, makes it a valuable building block in asymmetric synthesis and a key motif in various biologically active compounds.

Molecular Snapshot:

- Formula: $C_{14}H_{15}N$ [\[1\]](#)
- Molecular Weight: 197.27 g/mol [\[1\]](#)
- Key Features: Primary amine, single chiral center, two phenyl rings.

The rigorous characterization of this molecule is paramount. Spectroscopic analysis provides the definitive "fingerprint" required to confirm its identity, assess its purity, and, most critically, verify its enantiomeric integrity.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint of the Molecule

NMR spectroscopy is the most powerful tool for elucidating the precise covalent structure of an organic molecule in solution. For **(1R)-1,2-diphenylethan-1-amine**, it allows us to map the proton and carbon framework atom by atom.

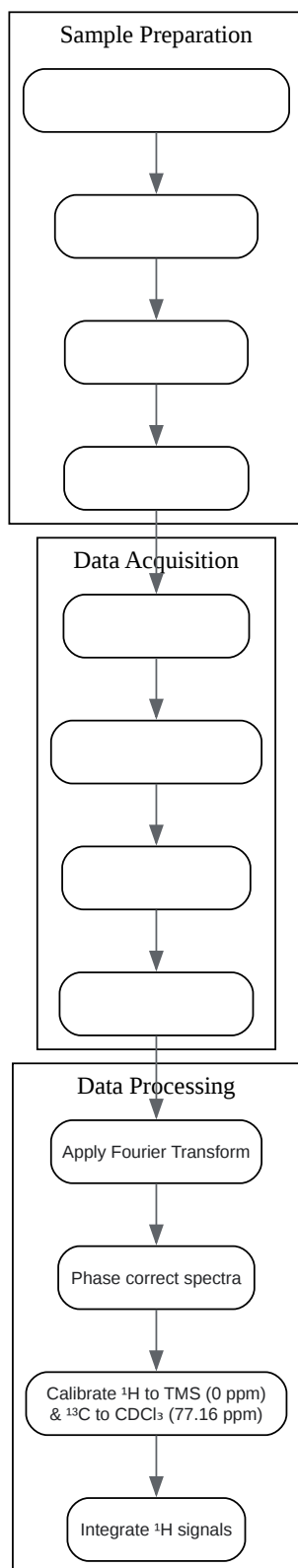
Guiding Principles for NMR Analysis

The key to a successful NMR analysis of this molecule lies in understanding its structural nuances. The presence of a chiral center at C1 renders the two protons on the C2 methylene group chemically non-equivalent. They are diastereotopic, meaning they reside in different chemical environments and will therefore have distinct chemical shifts and couplings, appearing as a complex multiplet rather than a simple triplet or quartet. The labile amine ($-NH_2$) and methine ($-CH$) protons also provide crucial diagnostic signals.

A Self-Validating Protocol for 1H and ^{13}C NMR Acquisition

This protocol is designed for robustness, ensuring high-quality, reproducible data on a standard 400 MHz or 500 MHz spectrometer.

Workflow for NMR Analysis

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Caption: Standard workflow for NMR sample preparation and data acquisition.

Step-by-Step Methodology:

- Sample Preparation:
 - Weigh approximately 5-10 mg of **(1R)-1,2-diphenylethan-1-amine** into a clean, dry vial.
 - Add ~0.6 mL of deuterated chloroform (CDCl_3). Causality: CDCl_3 is a standard solvent that provides a clean spectral window and a deuterium signal for the spectrometer to "lock" onto, ensuring field stability.
 - Add a small amount of tetramethylsilane (TMS) as an internal standard. Causality: TMS is chemically inert and its signal is defined as 0.00 ppm, providing a universal reference point for all other chemical shifts.[\[2\]](#)
 - Vortex gently to dissolve and transfer the solution to a 5 mm NMR tube. The tube must be dry to avoid a large residual water peak that can obscure signals.
- Instrument Setup & Acquisition:
 - Insert the sample into the spectrometer.
 - Lock the spectrometer on the deuterium signal of CDCl_3 .
 - Shim the magnetic field. This is a critical step to optimize the field homogeneity, resulting in sharp, well-resolved peaks.
 - Acquire the ^1H NMR spectrum. A standard pulse program (e.g., 'zg30') is sufficient. Typically 8 to 16 scans are adequate for a sample of this concentration.
 - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. Due to the low natural abundance of ^{13}C , more scans (e.g., 1024 or more) and a longer relaxation delay may be necessary to obtain a good signal-to-noise ratio.[\[3\]](#)

Data Interpretation: Expected ^1H and ^{13}C NMR Spectra

While a published spectrum for the specific (1R)-enantiomer is not available in public databases, the spectrum will be nearly identical to that of its racemate, 1,2-diphenylethylamine. The data below is based on reference spectra for the racemate and structural predictions.[4]

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.15 - 7.40	m	10H	Ar-H	Complex multiplet corresponding to the ten protons of the two phenyl rings.
~4.20	t (dd)	1H	CH-NH ₂	Methine proton, coupled to the adjacent methylene protons. Expected as a triplet or, more likely, a doublet of doublets.
~3.00	m	2H	CH ₂ -Ph	Diastereotopic methylene protons. Due to their non-equivalence, they will appear as a complex multiplet.
~1.60	s (broad)	2H	NH ₂	Amine protons. Signal is often broad and may not show coupling due to rapid chemical exchange.

Table 2: Predicted ¹³C NMR Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Rationale
~144	Ar-C (Quaternary)	Aromatic carbon attached to the ethyl chain.
~139	Ar-C (Quaternary)	Aromatic carbon of the benzyl group.
~129	Ar-CH	Aromatic methine carbons.
~128	Ar-CH	Aromatic methine carbons.
~127	Ar-CH	Aromatic methine carbons.
~59	CH-NH ₂	Methine carbon, deshielded by the attached nitrogen.
~48	CH ₂ -Ph	Methylene carbon.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective technique for confirming the presence of key functional groups by detecting their characteristic vibrational frequencies.

Guiding Principles for IR Analysis

For **(1R)-1,2-diphenylethan-1-amine**, the most diagnostic absorptions will be from the N-H bonds of the primary amine and the C-H bonds of the aromatic and aliphatic portions. As a primary amine (R-NH₂), we expect to see a characteristic doublet in the N-H stretching region due to symmetric and asymmetric stretching modes.^[5]

A Self-Validating Protocol for FTIR-ATR Acquisition

Attenuated Total Reflectance (ATR) is the preferred method for its simplicity and minimal sample preparation.

- Instrument Preparation:

- Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal. Causality: The background scan measures the ambient atmosphere (CO₂, H₂O) and the instrument's response, allowing it to be digitally subtracted from the sample spectrum to provide a true spectrum of the compound.
- Sample Analysis:
 - Place a small amount of the neat (pure) sample, either as a liquid or solid powder, directly onto the ATR crystal.
 - Apply pressure using the ATR anvil to ensure firm contact between the sample and the crystal. Causality: Good contact is essential for the IR beam (evanescent wave) to penetrate the sample effectively, yielding a strong, high-quality spectrum.
 - Acquire the spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Cleaning:
 - Thoroughly clean the ATR crystal after analysis using a suitable solvent (e.g., isopropanol or ethanol) and a soft wipe to prevent cross-contamination.

Data Interpretation: Expected IR Absorption Bands

The expected frequencies are based on standard correlation tables for primary amines and aromatic compounds.^{[6][7]}

Table 3: Predicted IR Absorption Frequencies

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Assignment
3400 - 3250	Medium	N-H Stretch	Doublet characteristic of a primary amine (-NH ₂).
3100 - 3000	Medium-Weak	C-H Stretch	Aromatic C-H bonds.
3000 - 2850	Medium-Weak	C-H Stretch	Aliphatic C-H bonds (CH, CH ₂).
1650 - 1580	Medium	N-H Bend	Scissoring vibration of the primary amine.
1600 & 1450	Medium-Strong	C=C Stretch	Aromatic ring skeletal vibrations.
1335 - 1250	Medium-Strong	C-N Stretch	Stretch of the aromatic carbon to nitrogen bond.
910 - 665	Strong, Broad	N-H Wag	Out-of-plane bending of the N-H bonds.

Mass Spectrometry (MS): Determining Mass and Fragmentation

Mass spectrometry provides two vital pieces of information: the precise molecular weight of the compound and its fragmentation pattern upon ionization, which offers clues to its structure.

Guiding Principles for MS Analysis

Using a soft ionization technique like Electrospray Ionization (ESI), we expect to see a strong signal for the protonated molecule $[M+H]^+$, confirming the molecular weight. For structural information, tandem mass spectrometry (MS/MS) is employed. The $[M+H]^+$ ion is isolated and fragmented via collision-induced dissociation (CID). For benzylamines, a characteristic fragmentation pathway is the loss of ammonia (NH₃), followed by further fragmentation of the resulting carbocation.^{[8][9]}

A Self-Validating Protocol for ESI-MS and GC-MS

For ESI-MS (Confirmation of Molecular Weight):

- **Sample Preparation:** Prepare a dilute solution (~1-10 µg/mL) of the amine in a solvent mixture compatible with ESI, such as 50:50 acetonitrile:water with 0.1% formic acid.
Causality: Formic acid provides a source of protons to facilitate the formation of the $[M+H]^+$ ion in the E-I source.
- **Analysis:** Infuse the solution directly into the mass spectrometer. Acquire the spectrum in positive ion mode, scanning a mass range that includes the expected molecular ion (e.g., m/z 100-300).

For GC-MS (Purity and Fragmentation):

- **Sample Preparation:** Prepare a ~1 mg/mL solution in a volatile organic solvent like dichloromethane or ethyl acetate.
- **Analysis:** Inject a small volume (e.g., 1 µL) into a GC-MS system equipped with a standard capillary column (e.g., DB-5). The GC temperature program will separate the analyte from any impurities before it enters the mass spectrometer, which will operate in Electron Ionization (EI) mode. **Causality:** EI is a higher-energy ionization technique that induces more extensive fragmentation, providing a detailed structural fingerprint.

Data Interpretation: Expected Mass Spectrum

The molecular weight of $C_{14}H_{15}N$ is 197.27 g/mol .

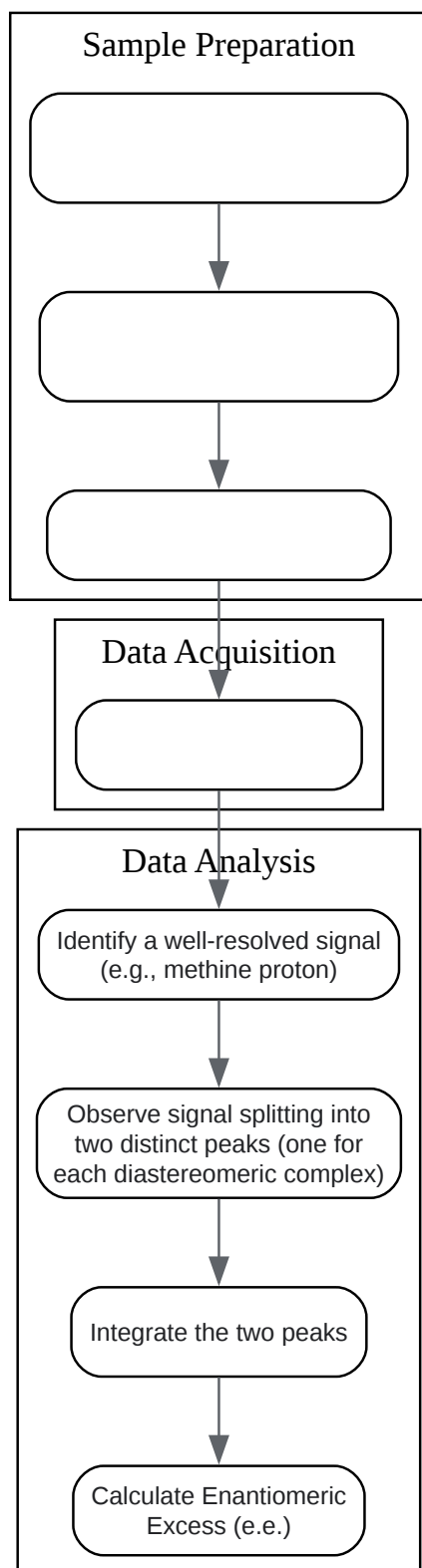
Table 4: Predicted Mass Spectrometry Data

Ionization	m/z (Daltons)	Identity	Rationale
ESI	198.13	$[M+H]^+$	Protonated molecular ion. Confirms the molecular weight.
EI	197	$[M]^{\cdot+}$	Molecular ion (radical cation). May be weak.
EI	106	$[C_7H_6N]^+$	Major fragment from α -cleavage, forming a stable benzylic iminium ion. This is often the base peak for benzylamines. [4]
EI	91	$[C_7H_7]^+$	Tropylium ion, a classic fragment from cleavage of the C-C bond adjacent to the phenyl ring.
EI	77	$[C_6H_5]^+$	Phenyl cation from cleavage of the phenyl group.

Advanced Analysis: Determination of Enantiomeric Purity by Chiral NMR

For a chiral molecule in drug development, confirming enantiomeric excess (e.e.) is non-negotiable. NMR spectroscopy, when used with a chiral auxiliary, is a superb method for this determination.

Workflow for Chiral NMR Analysis



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Caption: Workflow for determining enantiomeric excess using chiral NMR.

Protocol:

- Principle: A chiral solvating agent (CSA), such as (R)- or (S)-BINOL, is added to the NMR sample.^{[2][10]} The amine enantiomers will form transient, non-covalent diastereomeric complexes with the CSA. These complexes have different magnetic environments, causing the NMR signals of the two enantiomers (which are identical in an achiral solvent) to split into two distinct, observable signals.
- Methodology:
 - Prepare a sample of the amine in CDCl₃ as described in section 2.2.
 - Acquire a standard ¹H NMR spectrum.
 - To the same NMR tube, add one molar equivalent of a pure chiral solvating agent (e.g., (S)-BINOL).
 - Shake the tube for 30 seconds to ensure complex formation and re-acquire the ¹H NMR spectrum.^[2]
- Interpretation:
 - Identify a proton signal that is sensitive to the chiral environment, typically the methine proton (~4.20 ppm).
 - In the presence of the CSA, this single peak should resolve into two separate peaks. One peak represents the (1R)-amine-(S)-BINOL complex, and the other (if present) represents the (1S)-amine-(S)-BINOL complex.
 - The enantiomeric excess is calculated from the integration (Area) of these two peaks: e.e. (%) = |(Area₁ - Area₂) / (Area₁ + Area₂)| × 100

This method provides a direct, quantitative measure of the enantiomeric purity of the sample, a self-validating system for quality control.

Conclusion

The spectroscopic characterization of **(1R)-1,2-diphenylethan-1-amine** is a multi-faceted process that relies on the synergistic application of NMR, IR, and Mass Spectrometry. By understanding the principles behind each technique and adhering to robust, well-reasoned protocols, researchers can achieve unambiguous structural elucidation and stereochemical confirmation. This guide provides the framework and methodologies to confidently generate and interpret the data that forms the very identity of this important chiral molecule.

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